

Comparative Antiviral Activity of Dehydroandrographolide and Its Derivatives: A Guide for Researchers

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Compound of Interest

Compound Name: Dehydroandrographolide

Cat. No.: B1139154

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Dehydroandrographolide, a major bioactive component of the medicinal plant *Andrographis paniculata*, and its derivatives have demonstrated a broad spectrum of antiviral activities, positioning them as promising candidates for the development of novel antiviral therapeutics. This guide provides a comparative analysis of the antiviral efficacy of **dehydroandrographolide** and its key derivatives, supported by experimental data, detailed methodologies, and mechanistic insights to inform further research and drug development.

Overview of Antiviral Activity

Dehydroandrographolide and its derivatives exert antiviral effects against a range of DNA and RNA viruses by interfering with various stages of the viral life cycle, including entry, replication, and protein synthesis.^[1] Notably, these compounds have shown significant activity against influenza A viruses (IAV), herpes simplex virus (HSV), human immunodeficiency virus (HIV), and coronaviruses.^{[1][2]} The antiviral potency often varies depending on the specific chemical modifications of the parent molecule.

Comparative Efficacy: Quantitative Data

The following tables summarize the in vitro antiviral activity of **Dehydroandrographolide** and its derivatives against various viruses, presenting the 50% inhibitory concentration (IC₅₀), 50% effective concentration (EC₅₀), 50% cytotoxic concentration (CC₅₀), and the selectivity index

(SI). A higher SI value (CC50/IC50 or CC50/EC50) indicates a more favorable safety profile for the compound.

Table 1: Anti-Influenza Virus Activity

Compound	Virus Strain	Cell Line	IC50 / EC50	CC50	SI	Reference(s)
14-Deoxy-11,12-dehydroandrographolide (DAP)	IAV (H5N1)	A549	5 ± 1 µg/mL (IC50)	>10 µg/mL	>2	[1]
14-Deoxy-11,12-dehydroandrographolide (DAP)	IAV (H5N1)	MDCK	38 ± 1 µg/mL (IC50)	>40 µg/mL	>1.1	[1]
14-α-lipoxyandrographolide (AL-1)	IAV (H9N2)	MDCK	8.4 µM (EC50)	784 µM	93.3	[1][2]
14-α-lipoxyandrographolide (AL-1)	IAV (H5N1)	MDCK	15.2 µM (EC50)	784 µM	51.6	[1][2]
14-α-lipoxyandrographolide (AL-1)	IAV (H1N1)	MDCK	7.2 µM (EC50)	784 µM	109	[1][2]
Andrographolide	IAV (H3N2)	MDCK	47.52 µg/mL (IC50)	>100 µg/mL	>2.1	[3]

Table 2: Anti-Herpes Simplex Virus (HSV-1) Activity

Compound	Cell Line	IC50	Reference(s)
Dehydroandrographolide	Vero	11.1 µg/mL	[1]
Andrographolide	Vero	8.28 µg/mL	[1]
Neoandrographolide	Vero	7.97 µg/mL	[1]
Andrographolide Extract (APE)	Vero	7.692 µg/mL	[3]

Table 3: Anti-Human Immunodeficiency Virus (HIV-1) Activity

Compound	Assay	IC50 / EC50	Therapeutic Index (TI)	Reference(s)
Andrographolide	Cell Fusion	0.59 µM (IC50)	-	[1]
Andrographolide	Antiviral Assay	49.0 µg/mL (EC50)	-	[1]
14-Deoxy-11,12-dehydroandrographolide (DAP)	Antiviral Assay	56.8 µg/mL (EC50)	-	[1]
3-nitrobenzylidene derivative	Antiviral Assay	0.51 µM (IC50)	-	[2]
2,6-dichloro-nicotinoyl ester derivative	Antiviral Assay	-	12,474	[2]

Table 4: Anti-Coronavirus (SARS-CoV-2) Activity

Compound	Cell Line	IC50	CC50	SI	Reference(s)
Andrographolide	Calu-3	0.034 μ M	58.03 μ M	1707	[4]
A. paniculata Extract	Calu-3	0.036 μ g/mL	>100 μ g/mL	>2777	[4]

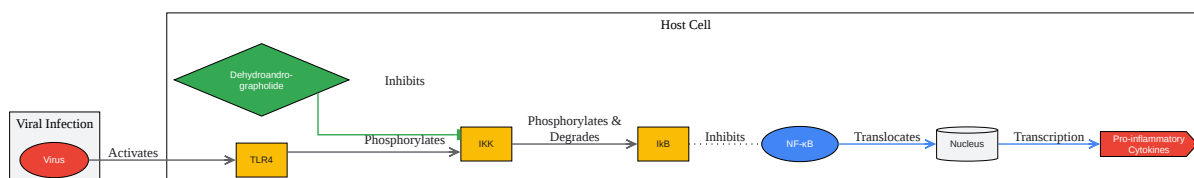
Mechanisms of Antiviral Action

Dehydroandrographolide and its derivatives employ multiple mechanisms to inhibit viral infections. Two key pathways are the inhibition of the NF- κ B signaling pathway and the suppression of viral ribonucleoprotein (vRNP) complex nuclear export.

Inhibition of the NF- κ B Signaling Pathway

Viral infections often trigger the activation of the NF- κ B signaling pathway, leading to the production of pro-inflammatory cytokines that can contribute to pathogenesis.

Dehydroandrographolide has been shown to inhibit this pathway, thereby reducing inflammation.[5]

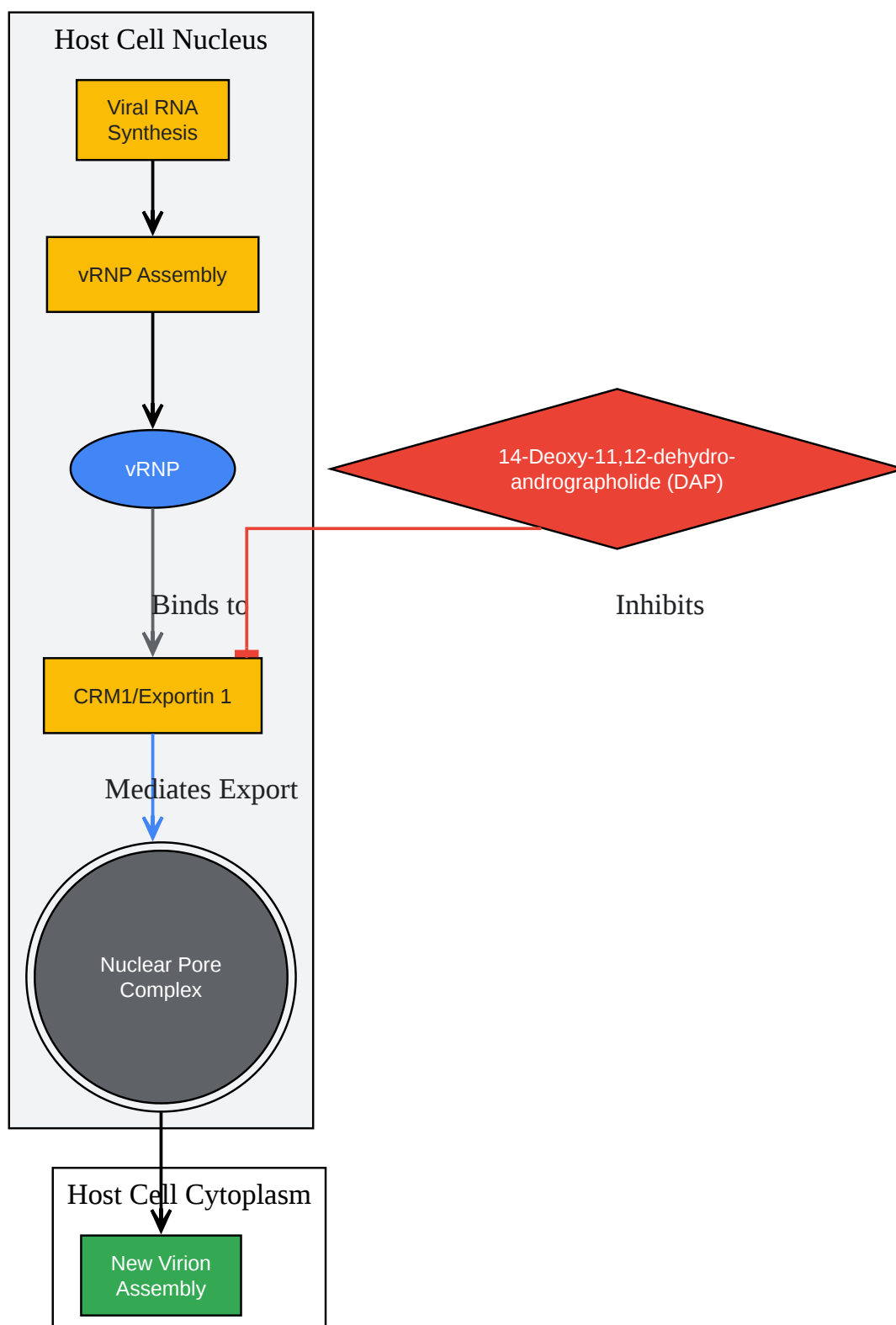


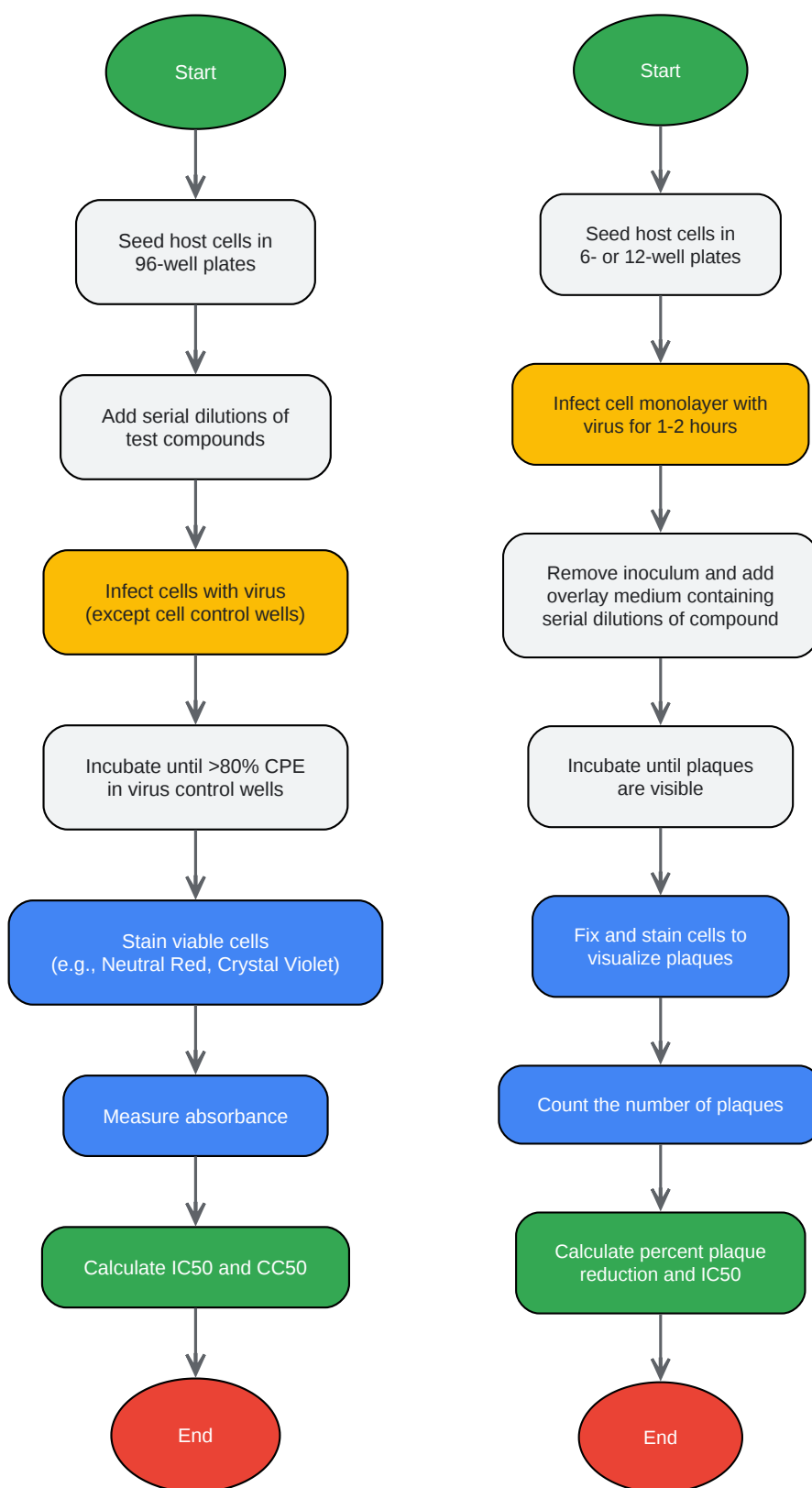
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Inhibition of the NF- κ B signaling pathway.

Restraining Nuclear Export of Viral Ribonucleoprotein (vRNP) Complexes

For influenza A virus, the export of newly synthesized vRNP complexes from the host cell nucleus is a critical step for the assembly of new virions. 14-Deoxy-11,12-**dehydroandrographolide** (DAP) has been shown to effectively restrain this process, thereby inhibiting viral replication.[6]





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